

# Safe Disposal of 1-Phenylhexan-3-ol: A Procedural Guide

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## Compound of Interest

Compound Name: **1-Phenylhexan-3-ol**

Cat. No.: **B1600894**

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For researchers and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed, step-by-step procedures for the safe disposal of **1-Phenylhexan-3-ol** (CAS: 2180-43-0), a common building block in organic synthesis. Adherence to these protocols is essential for minimizing risks and maintaining a safe research environment.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that appropriate personal protective equipment (PPE) is worn, including safety goggles, chemical-resistant gloves, and a lab coat. All handling of **1-Phenylhexan-3-ol** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any vapors.

## Summary of Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **1-Phenylhexan-3-ol** is fundamental to its safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>18</sub> O <sup>[1]</sup>
Molecular Weight	178.27 g/mol <sup>[1]</sup>
CAS Number	2180-43-0
Boiling Point	270.52°C (estimate) <sup>[2]</sup>
Melting Point	34°C <sup>[2]</sup>
Density	0.9525 g/cm <sup>3</sup> (estimate) <sup>[2]</sup>

## Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **1-Phenylhexan-3-ol**, based on safety data sheets for similar chemical compounds, is to utilize a licensed professional waste disposal service.<sup>[3]</sup> Under no circumstances should this chemical be disposed of down the drain or in regular waste streams.

### 1. Waste Collection and Storage:

- Collect waste **1-Phenylhexan-3-ol** and any contaminated materials (e.g., absorbent pads, disposable labware) in a designated, properly labeled, and sealed container.
- The container should be made of a material compatible with the chemical and stored in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

### 2. Spillage and Contamination Management:

- In the event of a spill, absorb the material with an inert absorbent such as dry clay, sand, or diatomaceous earth.<sup>[4]</sup>
- Carefully sweep or scoop up the absorbed material and place it into a suitable, closed container for disposal.<sup>[4]</sup>
- Do not return spilled material to the original container for re-use.<sup>[4]</sup>

### 3. Professional Disposal:

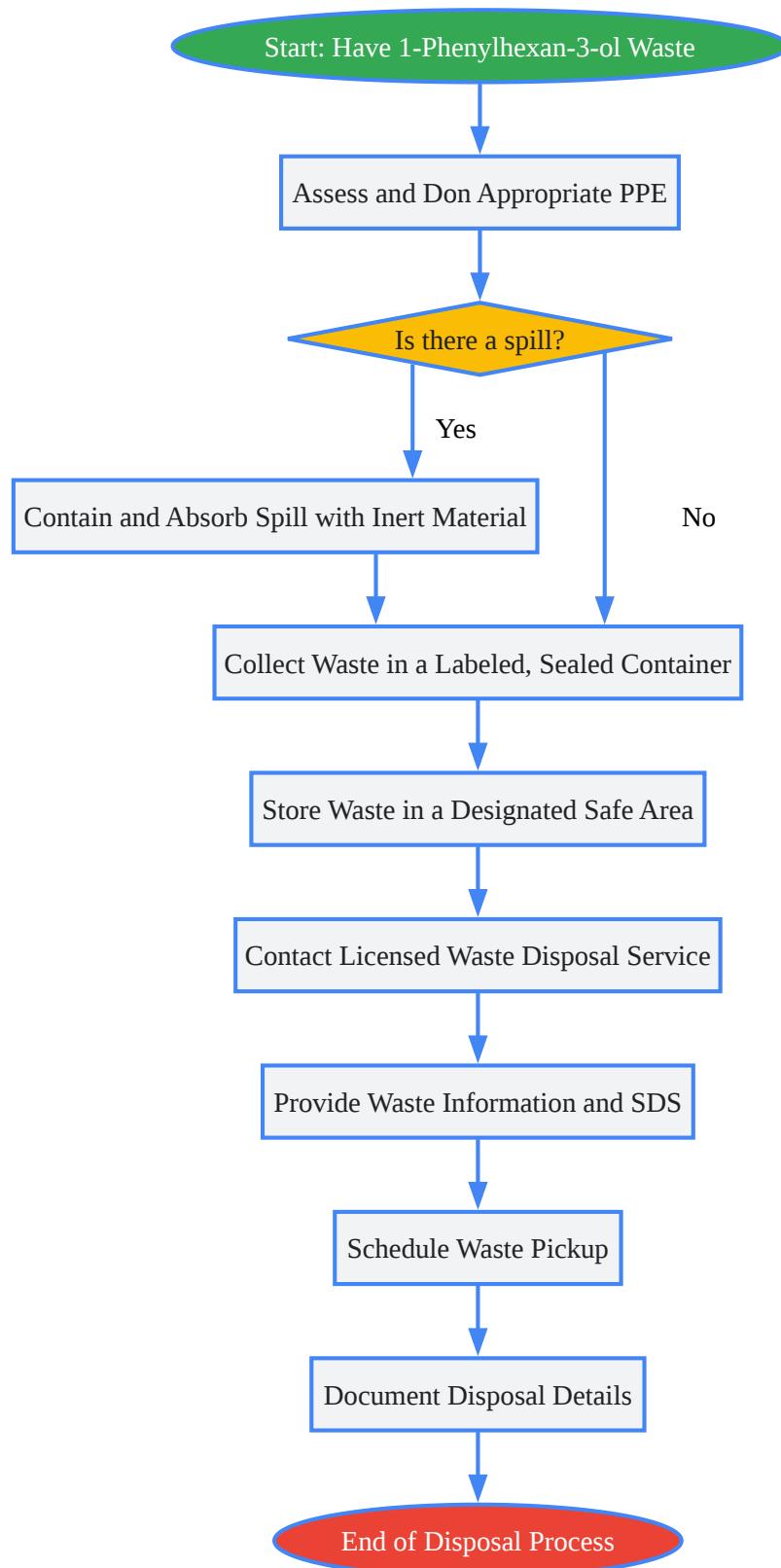
- The primary and most crucial step is to arrange for the disposal of the chemical waste through an approved and licensed waste disposal company.[3][5]
- Provide the waste disposal service with a comprehensive list of the waste contents, including the Safety Data Sheet (SDS) for **1-Phenylhexan-3-ol** if available, or for a closely related compound.

#### 4. Documentation:

- Maintain meticulous records of the disposed chemical, including the quantity, date of disposal, and the contact information of the waste management company.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **1-Phenylhexan-3-ol**.



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Caption: Workflow for the safe disposal of **1-Phenylhexan-3-ol**.

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## References

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